

Technical Guide: Linagliptin Impurity D (CAS 666816-91-7)

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Compound of Interest

Compound Name: *Linagliptin Emp Impurity D*

Cat. No.: *B13852037*

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Content Type: In-Depth Technical Whitepaper Subject: Chemical Characterization, Formation Pathways, and Control Strategies for Linagliptin Impurity D[1]

Executive Summary

In the development and manufacturing of Linagliptin (a selective DPP-4 inhibitor), impurity profiling is critical for meeting ICH Q3A/B regulatory thresholds.[1] Linagliptin Impurity D (most commonly designated as CAS 666816-91-7 in industrial catalogs and DMFs) represents a significant process-related intermediate.[1]

Chemically identified as the Boc-protected xanthine intermediate, this compound is the direct nucleophilic precursor used to couple with the quinazoline moiety during the convergent synthesis of Linagliptin.[1] Its presence in the final API indicates incomplete conversion or insufficient downstream purification (deprotection/crystallization).[1]

Critical Nomenclature Note:

- Primary Identity (This Guide): Boc-Xanthine Intermediate (CAS 666816-91-7).[1]

- Disambiguation: In specific pharmacopeial contexts (e.g., EP/BP), nomenclature may vary. "Impurity A" typically refers to the S-enantiomer.^[1] Some degradation studies may refer to the 8-hydroxy derivative as Impurity D.^[1] This guide focuses on the CAS-registered synthetic intermediate 666816-91-7.^{[1][2][3][4]}

Chemical Identity & Properties

The following table details the physicochemical specifications of Linagliptin Impurity D.

Parameter	Specification
Common Name	Linagliptin Impurity D (Boc-Xanthine Intermediate)
CAS Number	666816-91-7
Chemical Name	tert-butyl N-[(3R)-1-[7-(but-2-yn-1-yl)-3-methyl-2,6-dioxo-2,3,6,7-tetrahydro-1H-purin-8-yl]piperidin-3-yl]carbamate
Molecular Formula	C ₂₀ H ₂₈ N ₆ O ₄
Molecular Weight	416.47 g/mol
Structural Class	Purine-2,6-dione (Xanthine) Derivative
Chirality	R-Enantiomer (Retained from starting material)
Solubility	Soluble in DMSO, Methanol, Dichloromethane; Low solubility in water

Chemical Structure Description

Impurity D consists of a xanthine core (3-methyl-7-butyryl-substituted) linked at the C8 position to a (3R)-3-aminopiperidine ring.^{[1][4]} Crucially, the piperidine amine is protected with a tert-butoxycarbonyl (Boc) group, and the N1 position of the xanthine ring is unsubstituted (contains a proton), distinguishing it from the final Linagliptin structure which has a quinazoline moiety at N1.^[1]

Formation & Synthetic Pathway^{[1][9]}

Understanding the origin of Impurity D requires analyzing the convergent synthesis of Linagliptin.[1] Impurity D is not a degradation product but a Starting Material/Intermediate (KSM) that fails to react.[1]

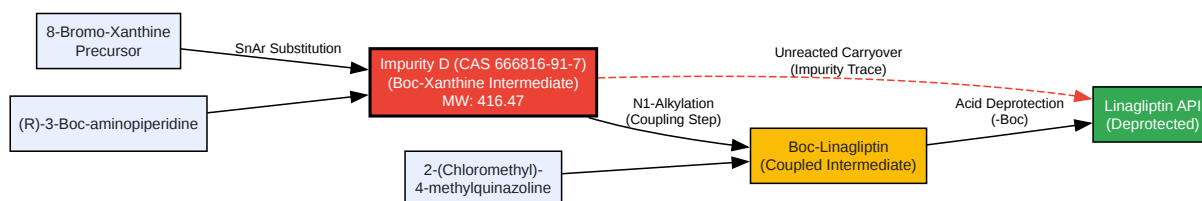
Mechanistic Pathway[1][7]

- Precursor Synthesis: The synthesis begins with 8-bromo-7-(but-2-yn-1-yl)-3-methylxanthine.[1]
- Nucleophilic Substitution (S_NAr): (R)-3-(Boc-amino)piperidine attacks the C8 position, displacing the bromide.[1] This yields Impurity D (CAS 666816-91-7).[1][2][5]
- Coupling (The Critical Step): Impurity D acts as a nucleophile.[1] The N1-H is deprotonated (using a base like K₂CO₃), and it attacks 2-(chloromethyl)-4-methylquinazoline.[1]
- Deprotection: The Boc group is removed (acid hydrolysis) to yield Linagliptin.[1]

Root Cause of Impurity D in API:

- Incomplete Coupling: If the N1-alkylation (Step 3) is incomplete, Impurity D remains.[1]
- Stoichiometric Imbalance: Excess Impurity D relative to the quinazoline alkylating agent.[1]
- Co-precipitation: Due to structural similarity, Impurity D can co-crystallize with the Boc-Linagliptin intermediate.[1]

Visualization: Synthetic Origin of Impurity D



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Figure 1: Synthetic pathway illustrating Impurity D as the stable intermediate prior to Quinazoline coupling.[\[1\]](#)

Analytical Strategy & Detection

Detecting Impurity D requires a method capable of resolving the Boc-protected intermediate from the final API and other process impurities.[\[1\]](#)

HPLC Method Protocol (Reverse Phase)

This protocol is designed to separate the hydrophobic Boc-intermediates from the more polar API.[\[1\]](#)

- Column: C18 Stationary Phase (e.g., Agilent Zorbax SB-C18, 250 x 4.6 mm, 5 μ m).[\[1\]](#)
- Mobile Phase A: 0.1% Orthophosphoric acid or Ammonium Acetate buffer (pH 4.5).[\[1\]](#)
- Mobile Phase B: Acetonitrile (ACN).[\[1\]](#)
- Gradient Profile:
 - Time 0-5 min: 90% A (Isocratic hold for polar degradants).[\[1\]](#)
 - Time 5-25 min: Linear ramp to 40% B.[\[1\]](#)
 - Time 25-40 min: Ramp to 80% B (Elution of Impurity D).
- Detection: UV at 225 nm (Xanthine core absorption).[\[1\]](#)
- Retention Logic: Impurity D contains a Boc group and lacks the polar quinazoline nitrogen, making it significantly more hydrophobic (longer retention time) than Linagliptin.[\[1\]](#)

Mass Spectrometry (LC-MS) Identification[\[1\]](#)

- Ionization: ESI Positive Mode.
- Parent Ion $[M+H]^+$: 417.2 m/z.[\[1\]](#)
- Fragmentation Pattern:

- Loss of Boc group (-100 Da)

fragment at ~317 m/z.[1]

- Loss of tert-butyl (-56 Da)

fragment at ~361 m/z.[1]

Control & Purging Strategy

To maintain Impurity D below the ICH Q3A qualification threshold (typically <0.15%), the following control strategies are implemented during Process Optimization.

Stoichiometric Control

Ensure a slight excess of the Quinazoline alkylating agent (1.1 - 1.2 equivalents) relative to Impurity D during the coupling step.[1] This forces the consumption of Impurity D.[1]

Reaction Monitoring (IPC)

Implement an In-Process Control (IPC) using HPLC before the deprotection step.[1]

- Specification: Unreacted Impurity D must be < 0.5% before adding acid for deprotection.[1]
- Why? Once deprotection occurs, unreacted Impurity D converts to the "Des-quinazoline" analog, which is much harder to separate from Linagliptin due to similar polarity.[1]

Purging via Crystallization

Impurity D (Boc-protected) has different solubility properties than the final Linagliptin salt.[1]

- Solvent System: Ethanol/Water or Isopropanol recrystallization.[1]
- Mechanism: The hydrophobic Boc-group of Impurity D keeps it soluble in the organic mother liquor, while the polar Linagliptin (often formed as a Tosylate or HCl salt) crystallizes out.[1]

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 11546173: 3-Methyl-7-(2-butyn-1-yl)-8-[(R)-3-(tertbutyloxycarbonylamino)piperidin-1-yl]-

xanthine.[1] Retrieved from [\[Link\]](#)[1]

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